

A Comparative Guide to Solvents for Aromatic Nucleophilic Substitution (SNAr) Reactions

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Compound of Interest

Compound Name: *Diphenyl ether*

Cat. No.: *B7761001*

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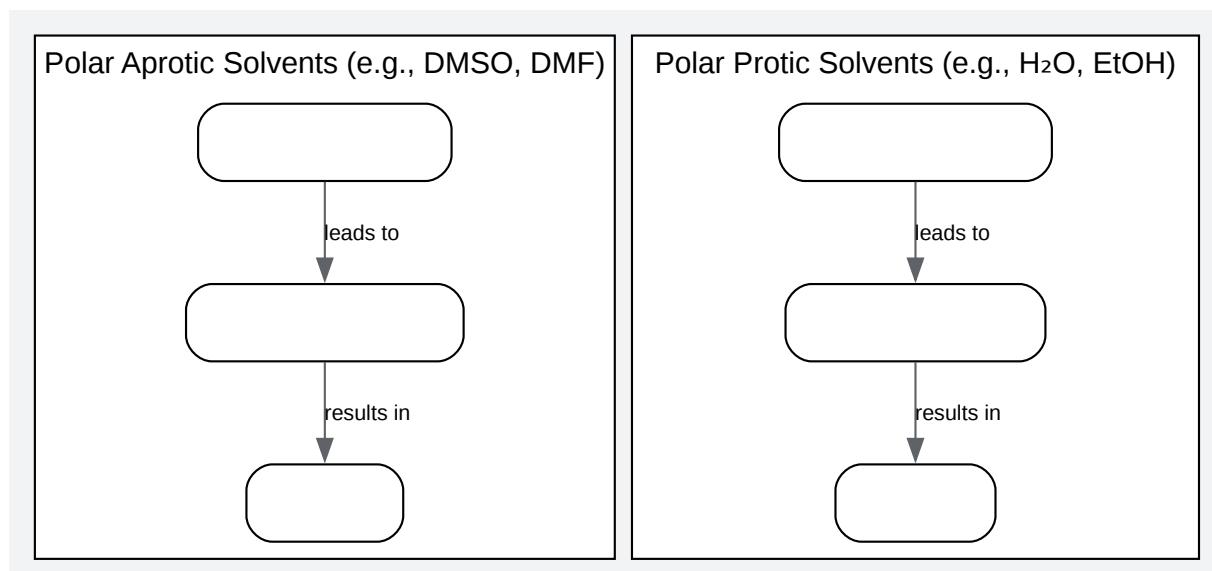
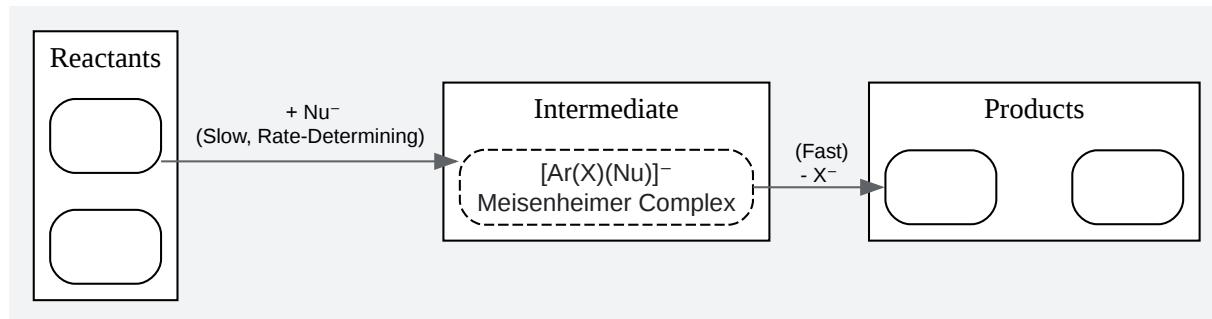
The selection of an appropriate solvent is a critical parameter that can profoundly influence the rate, yield, and selectivity of Aromatic Nucleophilic Substitution (SNAr) reactions. This guide provides an objective comparison of common solvents, supported by experimental data, to aid in the rational design and optimization of synthetic routes.

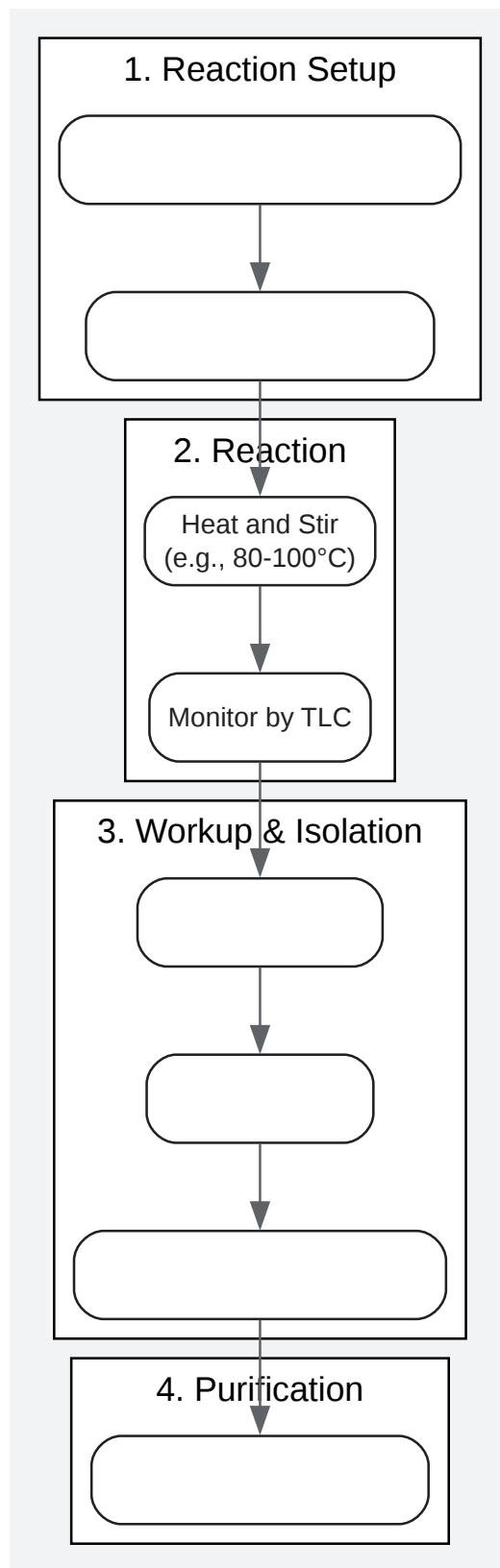
The Role of the Solvent in the SNAr Mechanism

The most common mechanism for SNAr is the addition-elimination pathway. This process involves two key steps:

- Nucleophilic Attack: The nucleophile attacks the electron-deficient aromatic ring at the carbon atom bearing the leaving group. This rate-determining step forms a resonance-stabilized, negatively charged intermediate known as a Meisenheimer complex.
- Leaving Group Departure: The aromaticity of the ring is restored as the leaving group is eliminated.

The solvent's primary role is to solvate the species involved in the reaction, particularly the nucleophile and the charged Meisenheimer intermediate. The nature of these interactions can either accelerate or retard the reaction rate.



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